

# An In-depth Technical Guide to the Physicochemical Properties of 1-Chloroheptane

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## Compound of Interest

Compound Name: 1-Chloroheptane

Cat. No.: B146330

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This technical guide provides a comprehensive overview of the boiling and melting points of **1-chloroheptane**, targeted towards researchers, scientists, and professionals in drug development. It includes detailed experimental protocols for the determination of these key physical properties and presents a logical workflow for purity assessment.

## Physicochemical Data of 1-Chloroheptane

**1-Chloroheptane**, also known as heptyl chloride, is an alkyl halide with the chemical formula  $C_7H_{15}Cl$ . The following table summarizes its key physical properties for easy reference.

Property	Value	Citations
Boiling Point	159-161 °C	[1][2][3][4][5]
159 °C	[6]	
160.44 °C	[7]	
Melting Point	-69 °C	[1][2][3]
-69.5 °C	[7]	
-70 °C	[6]	

# Experimental Protocols for Determination of Physical Properties

Accurate determination of boiling and melting points is crucial for the identification and purity assessment of chemical compounds.<sup>[8][9][10][11]</sup> The following sections detail standard laboratory protocols for these measurements.

The capillary method is a common and straightforward technique for determining the melting point of a solid compound.<sup>[8][12]</sup>

**Principle:** A small, powdered sample of the substance is heated at a controlled rate. The temperature at which the substance transitions from a solid to a liquid is recorded as its melting point.<sup>[12]</sup> Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impure samples melt over a wider range and at a lower temperature.<sup>[8][9]</sup>

**Methodology:**

- **Sample Preparation:** Ensure the sample is completely dry and finely powdered to allow for uniform heating.
- **Capillary Tube Packing:** Press the open end of a capillary tube into the powdered sample. Tap the sealed end of the tube on a hard surface to compact the sample to a height of 1-2 mm.<sup>[11]</sup>
- **Apparatus Setup:** Place the packed capillary tube into a melting point apparatus, such as a Mel-Temp or a Thiele tube.<sup>[8]</sup> If using a manual setup, attach the capillary tube to a thermometer.
- **Heating:**
  - For an unknown sample, perform a rapid initial heating to determine an approximate melting range.<sup>[8][9]</sup>
  - Allow the apparatus to cool.
  - In a second, more careful determination, heat the sample rapidly to about 5-10°C below the approximate melting point. Then, decrease the heating rate to approximately 2°C per

minute to ensure thermal equilibrium.[8][10]

- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes liquid (the end of the melting range).[8][11]

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[13]

#### Methodology 1: Distillation

For larger sample volumes, a simple distillation is an effective method for both purification and boiling point determination.[14][15]

- Apparatus Setup: Assemble a simple distillation apparatus.
- Procedure: Heat the liquid to its boiling point. The vapor will rise, pass into the condenser, and re-liquefy.
- Measurement: The thermometer, with its bulb placed just below the side arm of the distillation head, will record a stable temperature as the liquid condenses. This constant temperature is the boiling point of the liquid.[14]

#### Methodology 2: Micro-Boiling Point Determination (Capillary Method)

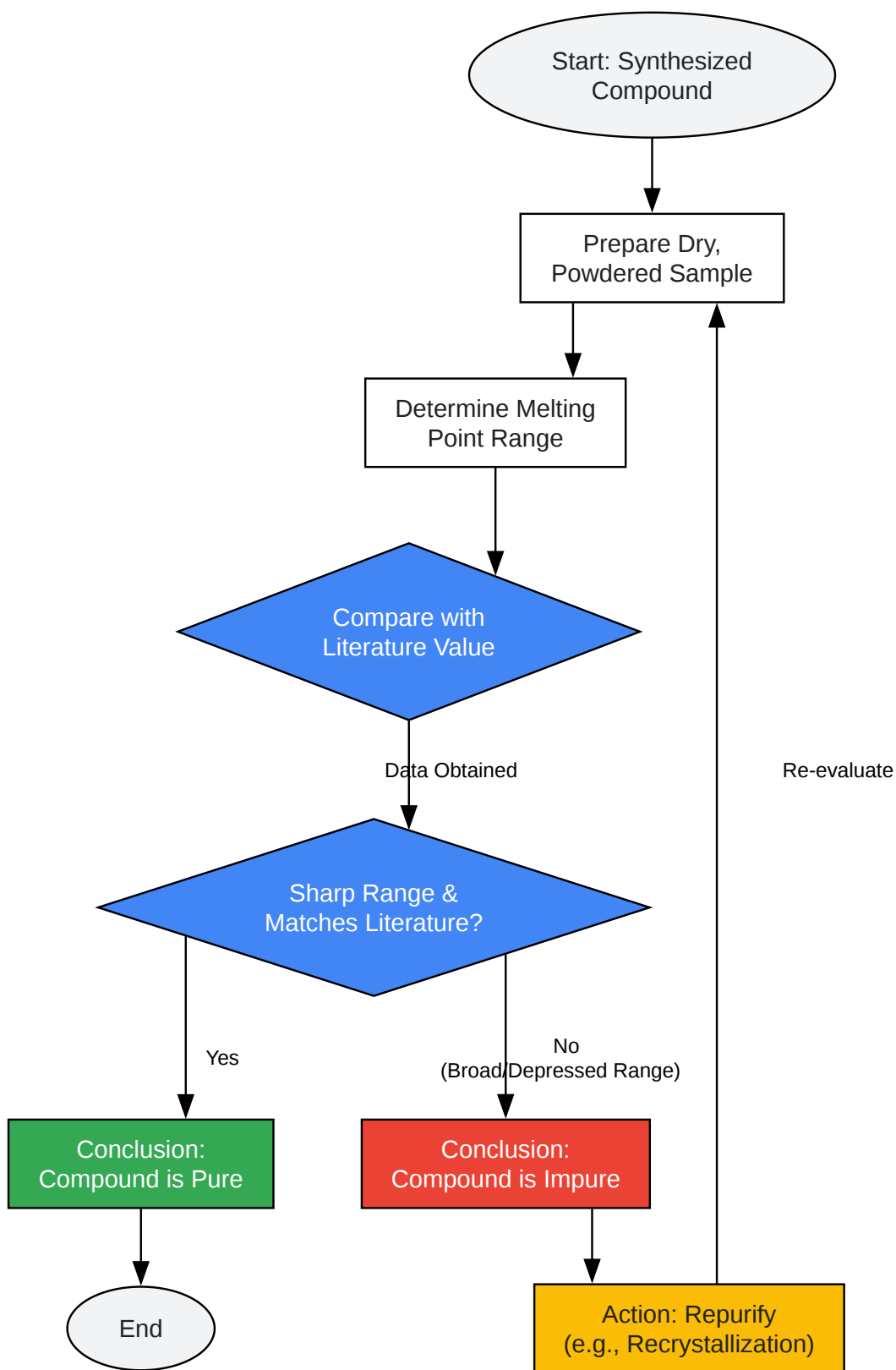
This method is suitable when only a small amount of the liquid is available.[15][16]

- Sample Preparation: Place a few milliliters of the liquid into a small test tube.
- Capillary Inversion: Place a melting point capillary tube, with its sealed end facing upwards, into the test tube containing the liquid.[16][17]
- Apparatus Setup: Attach the test tube to a thermometer and immerse it in a heating bath (e.g., a beaker of water or oil on a hot plate).[16]
- Heating and Observation:

- Heat the bath. As the liquid's temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- As the liquid's boiling point is reached, its vapor will fill the capillary tube, resulting in a rapid and continuous stream of bubbles.<sup>[15]</sup>
- Measurement: Stop heating and allow the apparatus to cool. The stream of bubbles will slow and then stop. The moment the liquid is drawn up into the capillary tube, the vapor pressure inside the capillary equals the atmospheric pressure. The temperature at this exact moment is the boiling point of the liquid.<sup>[13][15]</sup>

## Workflow and Data Interpretation

The determination of physical constants like the melting point is a fundamental step in the characterization of a synthesized compound. The following diagram illustrates a logical workflow for using melting point data to assess compound purity.



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Caption: Workflow for Purity Assessment via Melting Point.

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